

Physical and chemical properties of Bromomethyl methyl ether

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Compound of Interest

Compound Name: Bromomethyl methyl ether

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An In-depth Technical Guide to Bromomethyl Methyl Ether

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties of **Bromomethyl methyl ether** (BMME), a versatile but hazardous reagent. The information is intended for professionals in research and development who require detailed data for experimental design, safety protocols, and synthesis applications.

Chemical Identity

Bromomethyl methyl ether, with the CAS number 13057-17-5, is an organic compound classified as both an alkyl halide and an ether.^[1] Its structure features a bromomethyl group attached to a methyl ether, making it a reactive alkylating agent.^{[1][2]}

- IUPAC Name: bromo(methoxy)methane^[3]
- Synonyms: Methoxymethyl bromide (MOMBr), Bromo(methoxy)methane, Methane, bromomethoxy-^{[3][4][5]}
- Molecular Formula: C₂H₅BrO^{[3][5][6]}
- Molecular Weight: 124.96 g/mol ^{[3][5][6]}

Physical Properties

Bromomethyl methyl ether is a colorless to light yellow, clear liquid with a distinct odor.^{[1][4][5]} It is sensitive to moisture and should be handled accordingly.^{[4][5]}

Table 1: Quantitative Physical Properties of **Bromomethyl Methyl Ether**

Property	Value	Source(s)
Boiling Point	87 °C (lit.)	^{[4][5][7]}
Density	1.531 g/mL at 25 °C (lit.)	^{[4][5]}
Refractive Index	n _{20/D} 1.456 (lit.)	^{[4][5][7]}
Flash Point	80 °F (26.7 °C)	^{[4][5]}
Vapor Pressure	72.9 mmHg at 25°C	^[5]
Melting Point	N/A	^[5]

Solubility

BMME has limited solubility in water but is soluble in various organic solvents.^{[1][4][8]}

Table 2: Solubility of **Bromomethyl Methyl Ether**

Solvent	Solubility	Source(s)
Water	Sparingly soluble	^{[4][5]}
Chloroform	Soluble	^{[4][8]}
Methanol	Slightly Soluble	^{[4][8]}
Organic Solvents	Generally soluble	^[1]

Chemical Properties and Reactivity

BMME is a highly reactive molecule primarily used as an electrophilic reagent in organic synthesis.^[2]

- **Protecting Group Chemistry:** Its most common application is as a reagent for protecting hydroxyl groups (-OH) by converting them into methoxymethyl (MOM) ethers.^{[2][4][5]} These MOM ethers are stable under a variety of reaction conditions but can be readily cleaved when needed.^[2]
- **Alkylating Agent:** The presence of the bromomethyl group makes it a potent alkylating agent.^[2] It readily undergoes nucleophilic substitution reactions.^[2]
- **Reactivity with Nucleophiles:** It exhibits high reactivity towards oxygen nucleophiles (alcohols, phenols), moderate reactivity with nitrogen nucleophiles (amines), and excellent reactivity with softer nucleophiles like sulfur (thiols).^[2]
- **Incompatibilities:** It is incompatible with strong oxidizing agents, strong acids, and strong bases.^[9] Exposure to moisture, heat, open flames, and sources of ignition should be avoided.^{[9][10]}
- **Hazardous Decomposition:** When heated to decomposition, it can produce carbon monoxide (CO) and carbon dioxide (CO₂).^[9]

Applications in Drug Development and Organic Synthesis

BMME's unique reactivity profile makes it a valuable tool in the multi-step synthesis of complex, biologically active molecules.^[2]

- **Immunosuppressants:** It was famously used in the enantiocontrolled synthesis of an intermediate for the potent macrocyclic immunosuppressant drug FK-506.^{[2][4][11]}
- **Heterocyclic Chemistry:** It has been applied in the synthesis of heterocyclic compounds such as 1-methoxymethyl-4-tritylthio-2-azetidinone, a potential intermediate in drug discovery.^{[2][4][11]}
- **Pharmaceutical Intermediates:** It serves as a key intermediate for generating new drug molecules by reacting with existing active compounds.^[12]

The following diagram illustrates the primary application of **Bromomethyl methyl ether** in protecting an alcohol functional group.

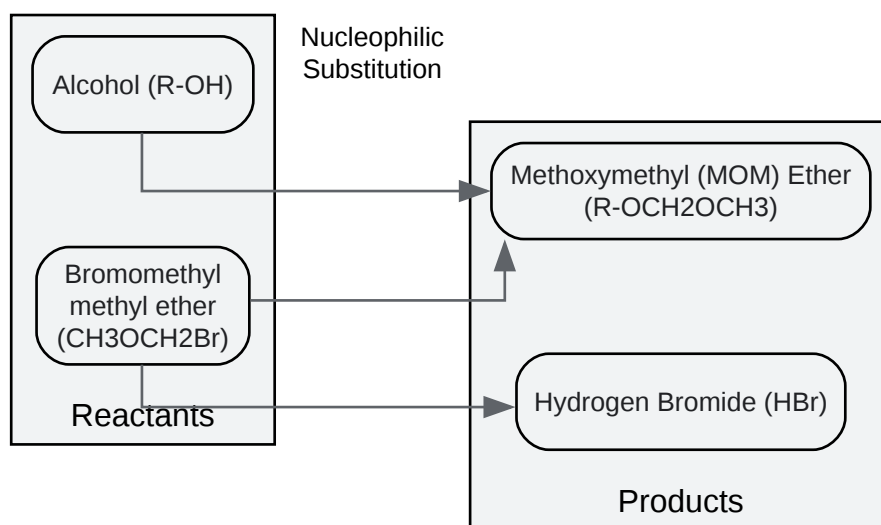


Diagram 1: Protection of Alcohol using BMME

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Diagram 1: Protection of an alcohol using BMME.

Experimental Protocols

Synthesis of **Bromomethyl Methyl Ether**

A reported method for preparing **Bromomethyl methyl ether** involves the reaction of dimethoxymethane (DMM) with acetyl bromide (AcBr) in the presence of zinc bromide (ZnBr₂).
[12]

Materials:

- Dimethoxymethane (DMM)
- Zinc Bromide (ZnBr₂), freshly dried
- Acetyl Bromide (AcBr)

Procedure:

- Dissolve freshly dried ZnBr₂ in DMM (1.2 equivalents).

- Cool the solution to 0 °C in an ice bath.
- Slowly add AcBr (1 equivalent) to the cooled solution.
- After the addition is complete, warm the reaction mixture to room temperature and stir for 1.5 hours.
- The product mixture is then subjected to distillation. The fraction containing BMME and methyl acetate is collected between 80°C and 86°C (oil bath temperature).
- A final distillation of this fraction at 82°C yields pure **Bromomethyl methyl ether** as a colorless oily substance.^[12]

The following workflow diagram illustrates the synthesis process.

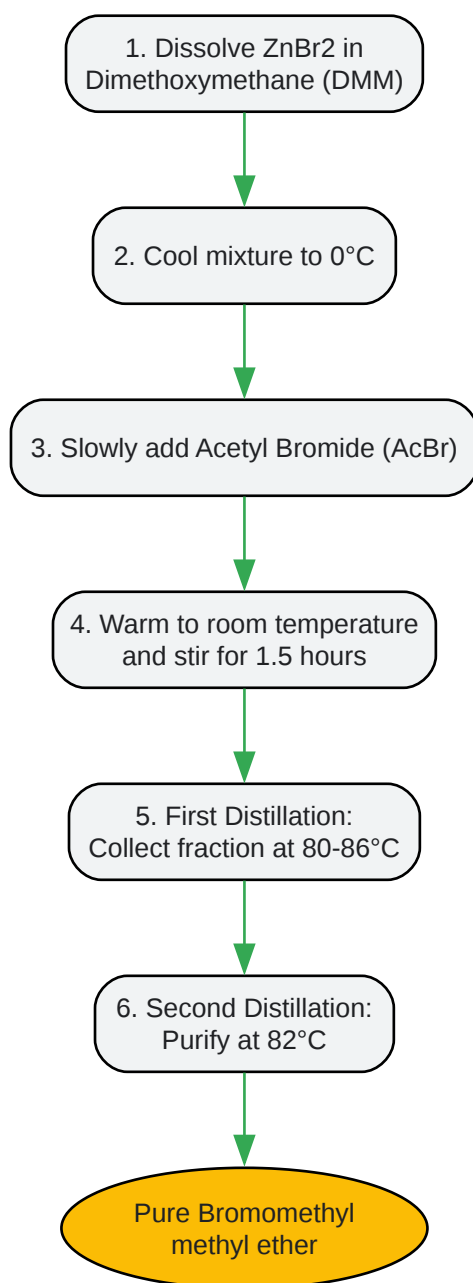


Diagram 2: Synthesis Workflow of Bromomethyl Methyl Ether

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Diagram 2: Synthesis workflow of **Bromomethyl methyl ether**.

Spectroscopic Data

Spectroscopic data for **Bromomethyl methyl ether** is available through various databases.

- ¹H NMR and ¹³C NMR: Spectra are available from suppliers like Sigma-Aldrich.[3]

- Mass Spectrometry (GC-MS): Data is available in the NIST Mass Spectrometry Data Center. The top three mass-to-charge ratio (m/z) peaks are observed at 45, 29, and 15.[3]
- Infrared (IR) Spectroscopy: FTIR spectra (neat) are available from sources like Sigma-Aldrich.[3]
- Raman Spectroscopy: Data is available from suppliers like Sigma-Aldrich.[3]

Safety and Handling

Bromomethyl methyl ether is a hazardous substance and requires strict safety protocols.[2]

- Hazards:
 - Flammable: It is a flammable liquid and vapor.[3][9][10]
 - Toxicity: Harmful if swallowed, inhaled, or in contact with skin.[3][9][10]
 - Irritant: Causes skin, eye, and respiratory tract irritation.[2][9] It is also a lachrymator (induces tears).[3][4]
 - Carcinogenicity: It is a suspected carcinogen.[2][3][9]
- Handling:
 - Use in a well-ventilated area or fume hood.[13]
 - Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.[4][13]
 - Keep away from heat, sparks, and open flames. Use non-sparking tools and take precautionary measures against static discharge.[10][13][14]
 - Ensure eyewash stations and safety showers are readily accessible.[10][14]
- Storage:
 - Store in a tightly closed container in a dry, cool, and well-ventilated place.[10][13]

- Recommended storage is under refrigeration (2-8°C).[4][5]
- Store away from incompatible materials such as strong acids, bases, and oxidizing agents.[9][14]

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